

Shelf life and storage conditions for AMPSO stock solutions

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Compound of Interest

Compound Name: AMPSO sodium salt

Cat. No.: B566536

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Technical Support Center: AMPSO Stock Solutions

This guide provides detailed information on the shelf life, storage conditions, and troubleshooting for AMPSO (3-[(1,1-dimethyl-2-hydroxyethyl)amino]-2-hydroxypropanesulfonic acid) stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for AMPSO stock solutions?

The optimal storage condition for AMPSO stock solutions depends on the pH, concentration, and intended duration of storage. For a 0.2M AMPSO solution at pH 8.5, storage at room temperature is acceptable.^[1] However, for solutions with a higher pH, such as 9.5, refrigeration is recommended.^[2] For long-term storage, refrigeration at 2-8°C is a common practice to inhibit microbial growth.^[3]

Q2: What is the expected shelf life of an AMPSO stock solution?

A commercially prepared 0.2M AMPSO solution at pH 8.5 has a stated shelf life of 2 years when stored at room temperature.^[1] The shelf life of laboratory-prepared solutions can vary based on preparation method, sterility, and storage conditions. For non-sterile solutions stored at room temperature, a shorter shelf life of a few weeks to a few months is generally recommended to prevent microbial contamination.^[4] Sterile-filtered solutions stored at 2-8°C can have a significantly longer shelf life.

Q3: Should I sterilize my AMPSO stock solution?

Yes, sterilization is highly recommended, especially for long-term storage, to prevent microbial contamination which can alter the pH and degrade the buffer.^{[3][5]} Filtration using a 0.2 µm filter is a common and effective method for sterilizing buffer solutions without the use of heat, which can potentially degrade some chemical compounds.^[6]

Q4: Are there any visual signs of AMPSO stock solution degradation?

While specific visual cues for AMPSO degradation are not well-documented, general indicators of buffer degradation include a change in color, appearance of turbidity (cloudiness), or the presence of precipitate.^[7] Any solution exhibiting these signs should be discarded. Regularly checking the pH of the stock solution is also a good practice to ensure it is within the desired range.

Data Presentation

Parameter	Recommendation	Source(s)
Storage Temperature	Room Temperature (for 0.2M, pH 8.5) or Refrigerated (2-8°C) for higher pH and long-term storage.	^{[1][2]}
Shelf Life	Up to 2 years for commercially prepared 0.2M, pH 8.5 solution at room temperature. Laboratory-prepared sterile solutions can be stored for several months at 2-8°C.	^{[1][3]}
Sterilization Method	0.2 µm filter sterilization.	^[6]
Signs of Degradation	Color change, turbidity, precipitate formation, significant pH shift.	^[7]

Experimental Protocols

Preparation of 1 M AMPSO Stock Solution

Materials:

- AMPSO powder (MW: 227.28 g/mol)
- High-purity, deionized water
- Calibrated pH meter
- Stir plate and stir bar
- Volumetric flask
- 5 M NaOH solution for pH adjustment
- 0.2 μ m syringe or vacuum filter unit
- Sterile storage bottles

Procedure:

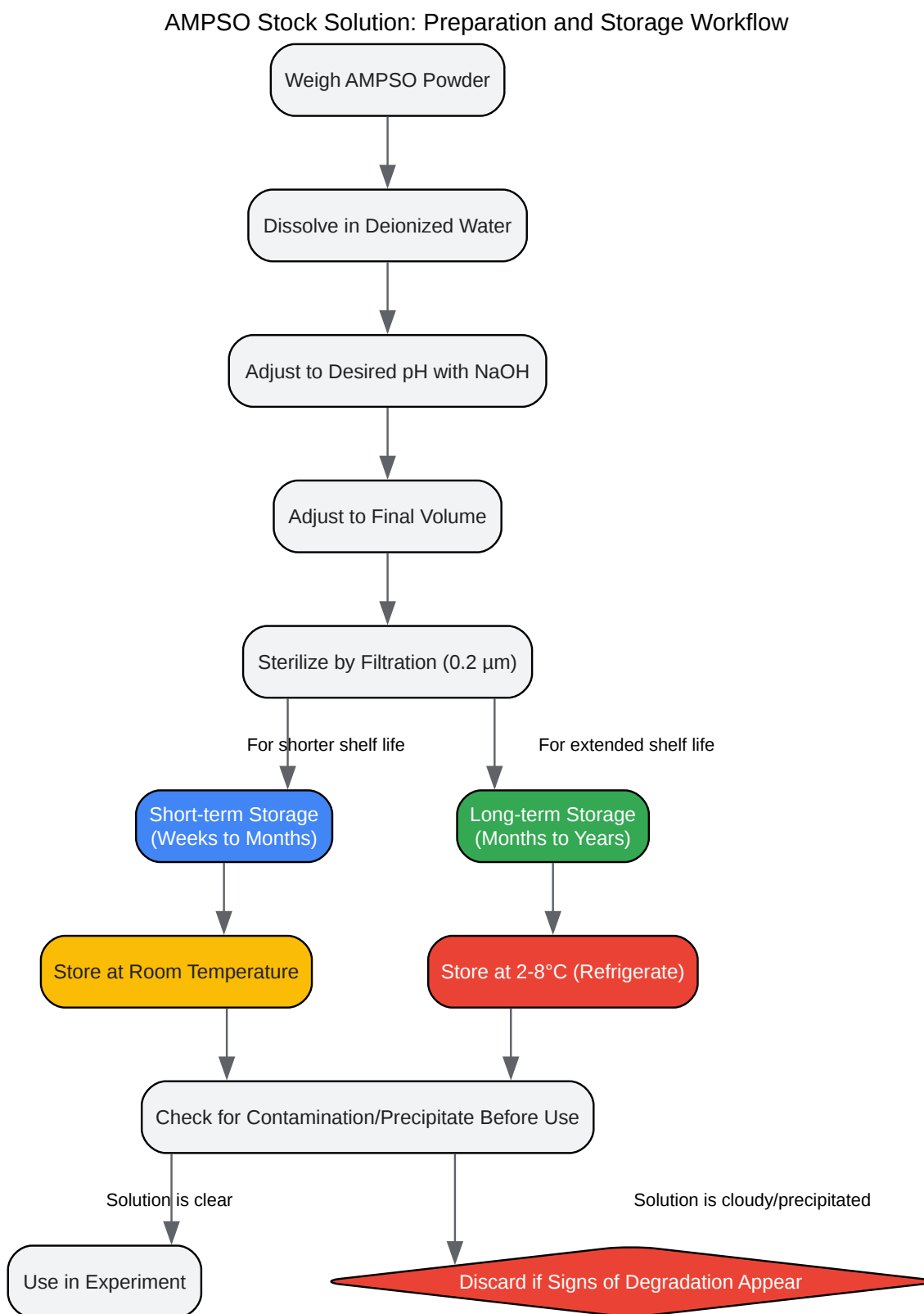
- Weighing: Weigh out 227.28 g of AMPSO powder for a 1 L solution.
- Dissolving: Add the powder to a beaker containing approximately 800 mL of deionized water. Place a stir bar in the beaker and stir on a stir plate until the powder is completely dissolved.
- pH Adjustment: Calibrate the pH meter. Slowly add 5 M NaOH solution dropwise to the AMPSO solution while stirring and monitoring the pH. Adjust the pH to the desired value (e.g., 9.0).
- Final Volume Adjustment: Once the desired pH is reached, transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask. Carefully add deionized water to bring the final volume to the 1 L mark.
- Sterilization: Filter the solution through a 0.2 μ m filter into a sterile storage bottle.

- **Labeling and Storage:** Label the bottle with the solution name, concentration, pH, date of preparation, and your initials. Store at the appropriate temperature based on your needs (see storage recommendations above).

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty dissolving AMPSO powder	Insufficient water volume; low temperature of the water.	Add a larger initial volume of water. Gently warm the solution while stirring.
pH is unstable or drifts after adjustment	Incomplete dissolution of AMPSO; poor quality of water; contaminated reagents.	Ensure the powder is fully dissolved before final pH adjustment. Use high-purity water. Prepare fresh reagents.
Precipitate forms in the solution during storage	Microbial contamination; change in temperature affecting solubility.	Discard the solution. Prepare fresh, sterile-filtered solution. If stored at low temperatures, allow the solution to equilibrate to room temperature and check for re-dissolution before use.
Experimental results are inconsistent	Incorrect pH of the buffer; degradation of the buffer.	Verify the pH of the buffer before each use. Prepare a fresh stock solution if degradation is suspected.

Visualizations



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Caption: Workflow for the preparation and storage of AMPSO stock solutions.

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